developing stable formulations of pangamic acid for in vitro studies

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Compound of Interest

Compound Name:	*Vitamin B15*
CAS No.:	*20858-86-0*
Cat. No.:	*B1502927*

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Application Notes & Protocols

Topic: Developing Stable Formulations of Pangamic Acid for In Vitro Studies

Audience: Researchers, scientists, and drug development professionals.

Introduction: Navigating the Challenges of Pangamic Acid Formulation

Pangamic acid, often referred to as "**Vitamin B15**," presents a unique challenge for researchers. Historically, the term has been applied to a variety of substances, and a standardized chemical identity is lacking.[1][2] Commercial preparations have been found to contain mixtures of compounds, including glycine and diisopropylammonium dichloroacetate.[3] However, the most scientifically recognized structure for pangamic acid is 6-O-(dimethylaminoacetyl)-D-gluconic acid.[2][3] This molecule is an ester, and its inherent instability in aqueous solutions, the primary medium for in vitro studies, poses a significant hurdle to obtaining reproducible and reliable experimental data.

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The primary degradation pathway for this ester is hydrolysis, where the ester bond is cleaved by water, breaking the molecule down into D-gluconic acid and N,N-dimethylglycine.[4] This degradation is highly dependent on pH, temperature, and the presence of catalytic ions.[5] Consequently, an unformulated pangamic acid solution can rapidly lose potency, leading to an underestimation of its biological effects and compromising the integrity of structure-activity relationship (SAR) studies.

This guide provides a comprehensive framework for developing and validating stable aqueous formulations of pangamic acid (defined herein as 6-O-(dimethylaminoacetyl)-D-gluconic acid) for in vitro research. By implementing these pre-formulation assessments and stabilization strategies, researchers can ensure the concentration of the active compound remains consistent throughout their experiments, leading to trustworthy and reproducible results.

Section 1: The Pangamic Acid Stability Challenge

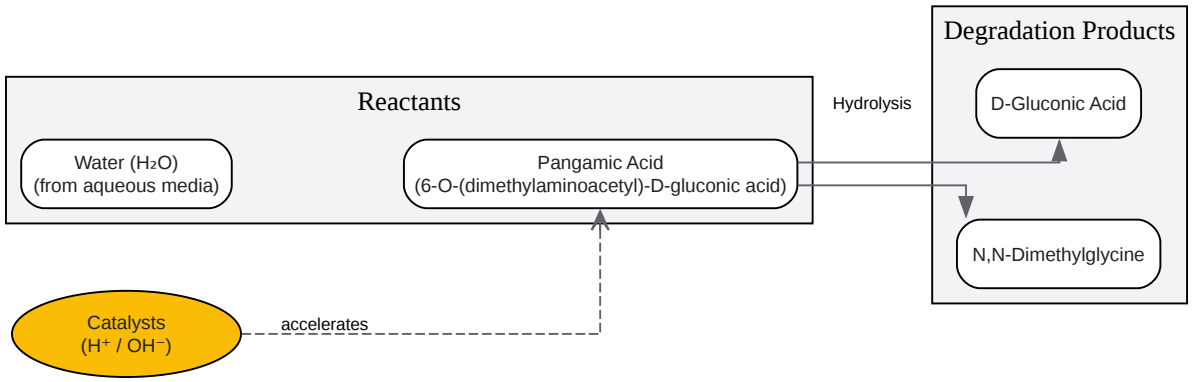
The Critical Role of Chemical Identity

Before any formulation work begins, it is imperative to confirm the identity and purity of the pangamic acid starting material. Given the historical ambiguity, researchers must not assume that a product labeled "pangamic acid" conforms to the 6-O-(dimethylaminoacetyl)-D-gluconic acid structure.[2][6] A Certificate of Analysis (CoA) should be scrutinized, and independent analytical confirmation via methods like Nuclear Magnetic Resonance (NMR) spectroscopy or high-resolution mass spectrometry (MS) is strongly recommended. Using an uncharacterized or impure substance will render any subsequent formulation and biological data invalid.

Primary Degradation Pathway: Ester Hydrolysis

The central challenge in formulating pangamic acid is preventing the hydrolysis of its ester linkage. This reaction can be catalyzed by both acid and base, meaning the stability of the molecule is intrinsically linked to the pH of the solution.[5] Understanding this pathway is the first step toward mitigating it.

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Caption: Pangamic acid's primary degradation pathway via ester hydrolysis.

Section 2: Pre-Formulation Assessment

To build a stable formulation, one must first understand the compound's vulnerabilities. Forced degradation studies and pH-rate profiling are essential experiments that provide the empirical data needed to make informed formulation choices.

Protocol: pH-Rate Profile Analysis

This experiment determines the pH at which pangamic acid exhibits maximum stability. The degradation rate is measured across a range of pH values to identify the kinetic "sweet spot".

Methodology:

- Buffer Preparation: Prepare a series of buffers covering a pH range from 3 to 9 (e.g., citrate for pH 3-6, phosphate for pH 6-8, borate for pH 8-9).[7]
- Stock Solution: Prepare a concentrated stock solution of pangamic acid in a non-aqueous, compatible solvent like DMSO.
- Incubation: Dilute the stock solution into each buffer to a final concentration of ~2-5 µM. Transfer aliquots into sealed vials.[8]

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- Time Zero (T0) Sample: Immediately after dilution, take a T0 sample from each pH condition and quench the degradation by mixing 1:1 with a strong acid (e.g., 0.1 M HCl) or by freezing at -80°C.[8]
- Incubation: Incubate all vials in a temperature-controlled environment (e.g., 37°C or 50°C to accelerate degradation).
- Time Point Sampling: At predetermined time points (e.g., 2, 4, 8, 24, 48 hours), remove a vial from each pH condition and quench as in step 4.
- Analysis: Analyze all T0 and time-point samples using a validated stability-indicating method, such as UPLC-MS/MS, to quantify the remaining percentage of pangamic acid.[8][9]
- Data Analysis: For each pH, plot the natural logarithm of the concentration versus time. The slope of this line equals the negative degradation rate constant (-k). The pH with the lowest k value is the pH of maximum stability.

Protocol: Forced Degradation (Stress Testing)

This study identifies environmental factors that degrade the compound, informing handling and storage requirements.

Methodology:

- Sample Preparation: Prepare multiple aliquots of a pangamic acid solution at the determined optimal pH.
- Stress Conditions: Expose the aliquots to various stress conditions in parallel with a control sample stored at -20°C in the dark.
  - Heat: Incubate at elevated temperatures (e.g., 40°C, 60°C, 80°C).[10]
  - Photostability: Expose to a light source that meets ICH Q1B guidelines (e.g., an overall illumination of not less than 1.2 million lux hours and an integrated near ultraviolet energy of not less than 200 watt hours/square meter). Include a dark control wrapped in foil.[11]
  - Oxidation: Add a low concentration of an oxidizing agent like hydrogen peroxide (e.g., 0.1% H_2O_2) and incubate at room temperature.[5]

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- Analysis: After a set duration (e.g., 24 or 48 hours), analyze all samples by UPLC-MS/MS to determine the percentage of pangamic acid remaining relative to the control.

Section 3: Strategies for Enhancing Formulation Stability

Based on the pre-formulation data, a multi-pronged approach can be used to construct a stable formulation.

pH Control and Buffering

The most effective tool for preventing hydrolysis is maintaining the pH at the point of minimum degradation, as identified in the pH-rate profile.[5]

- Buffer Selection: Choose a buffer system that is effective at the target pH and is compatible with the intended in vitro assay (e.g., phosphate-buffered saline (PBS) if the optimal pH is near 7.4).[7]

- Buffer Capacity: Ensure the buffer concentration is sufficient to resist pH changes that may occur upon addition to cell culture media.

Excipient-Based Stabilization

Excipients are inactive ingredients that can significantly enhance the stability of the active compound.[12][13]

- Antioxidants: If forced degradation studies show susceptibility to oxidation, include an antioxidant like ascorbic acid or butylated hydroxytoluene (BHT).[4][5]

- Chelating Agents: Metal ions can catalyze hydrolysis.[4] Adding a chelating agent like ethylenediaminetetraacetic acid (EDTA) can sequester these ions and slow degradation.

- Cryoprotectants: For long-term storage of frozen stock solutions, adding a cryoprotectant like glycerol or propylene glycol can prevent freeze-thaw degradation.

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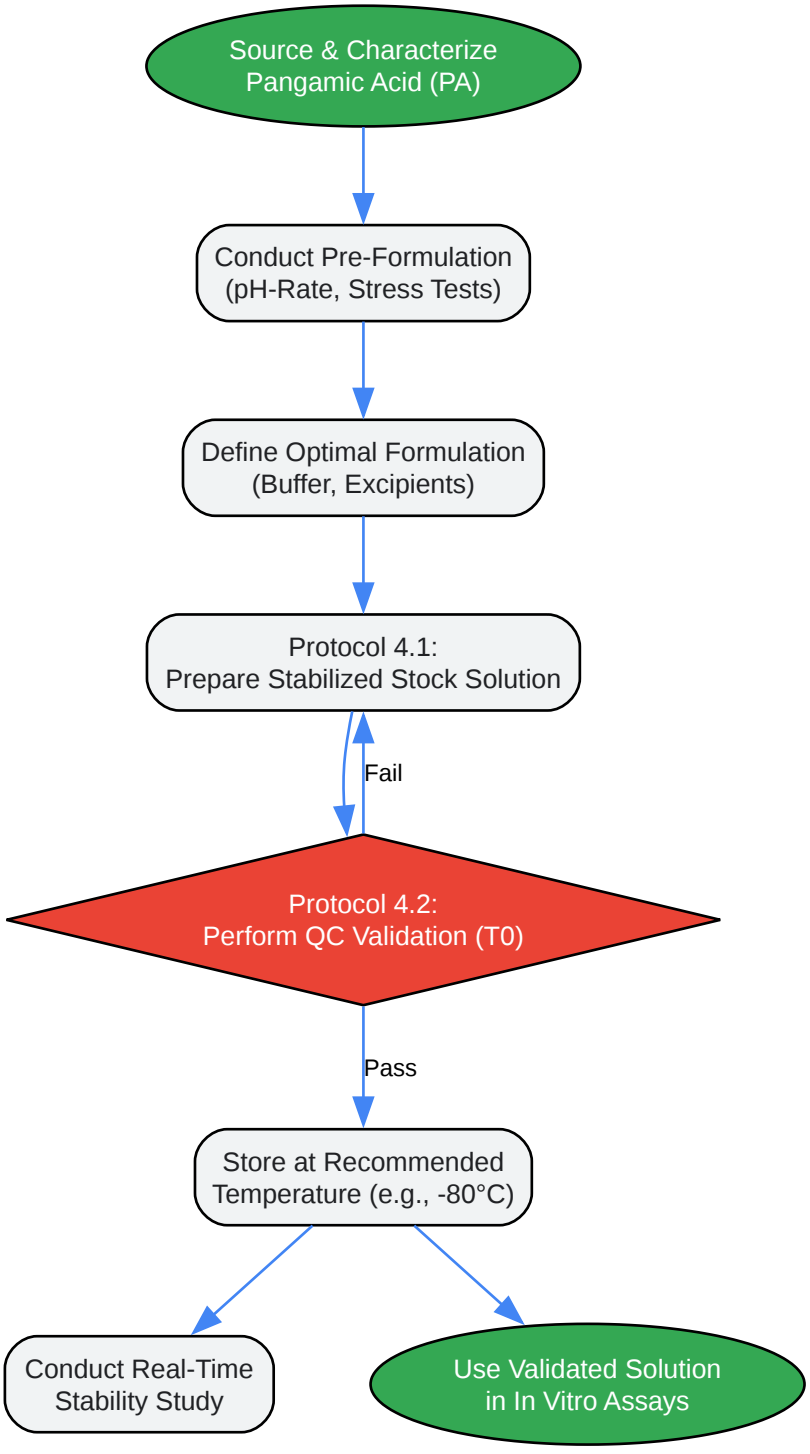
Component	Function	Typical Concentration Range (Aqueous)
Pangamic Acid	Active Pharmaceutical Ingredient (API)	Assay-dependent
Buffer System	pH Control, Hydrolysis Prevention	10 - 50 mM
EDTA	Chelating Agent, Hydrolysis Prevention	0.01% - 0.1%
Ascorbic Acid	Antioxidant, Oxidation Prevention	0.01% - 0.1%
Glycerol	Cryoprotectant (for frozen stocks)	5% - 20% (v/v)

Table 1: Recommended components for a stable pangamic acid formulation.

Section 4: Protocols for Formulation and Validation

This section provides a workflow for preparing a stable pangamic acid solution and validating its integrity over time.

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Caption: Workflow for developing and validating a stable pangamic acid formulation.

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Protocol: Preparation of a Stabilized Pangamic Acid Stock Solution (10 mM Example)

- Buffer Preparation: Prepare 50 mL of the chosen buffer (e.g., 20 mM phosphate buffer at pH 6.5) containing 0.05% EDTA. Filter sterilize through a 0.22 µm filter.
- Weighing: Accurately weigh the required amount of pangamic acid (Molar Mass: 281.26 g/mol) for a 10 mM solution (e.g., 140.6 mg for 50 mL).[2]
- Dissolution: Add a small volume of the prepared buffer to the pangamic acid powder and vortex thoroughly to create a slurry. Gradually add the remaining buffer while mixing until the compound is fully dissolved. Gentle warming may be required but should be used cautiously based on thermal stability data.
- Finalization: Once fully dissolved, perform a final check of the pH and adjust if necessary.
- Aliquoting and Storage: Aliquot the stock solution into single-use volumes in sterile, light-protecting tubes. Store immediately at the recommended temperature (e.g., -80°C).

Protocol: Quality Control and Validation

This protocol ensures the formulation is accurate at T0 and stable over its intended use period. This is the self-validating component of the workflow.

Methodology:

- T0 Concentration Verification: Immediately after preparation, take three separate aliquots of the stock solution. Prepare dilutions to a quantifiable concentration and analyze using a validated LC-MS/MS or HPLC method.[9][14] The mean concentration should be within ±5% of the target (10 mM).
- Real-Time Stability Study:
  - Store a set of aliquots at the intended storage temperature (e.g., -80°C) and another set at a "working" temperature (e.g., 4°C).

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- At specified time points (e.g., 1 week, 1 month, 3 months for -80°C storage; 24h, 48h, 72h for 4°C storage), remove an aliquot from each condition.
- Analyze for pangamic acid concentration.
- The formulation is considered stable if the concentration remains within 90-110% of the T0 value.

- Freeze-Thaw Stability: Subject at least three aliquots to three cycles of freezing at -80°C and thawing to room temperature. After the final thaw, analyze the concentration. A change of >10% from the T0 value indicates instability to freeze-thaw cycles.

Parameter	Acceptance Criteria	Rationale
T0 Concentration	95.0% - 105.0% of Target	Ensures accurate dosing in experiments.
Purity (T0)	≥98% (Parent Compound)	Confirms no significant degradation occurred during preparation.
Real-Time Stability	90.0% - 110.0% of T0	Defines the usable shelf-life of the formulation under specified storage conditions.
Freeze-Thaw Stability	≤10% change from T0	Validates that stock solutions can be frozen and thawed without significant loss of API.

Table 2: Example acceptance criteria for formulation validation.

Conclusion and Best Practices

Developing a stable formulation of pangamic acid is not a trivial task but is essential for generating high-quality in vitro data. The inherent ambiguity of the compound's identity necessitates rigorous analytical characterization before any work begins. By systematically evaluating the compound's pH-dependent stability and its susceptibility to environmental

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stressors, researchers can design a robust, buffered formulation with appropriate excipients. Critically, this formulation must be validated with stability-indicating analytical methods to confirm its concentration and purity over time. Adherence to these principles will empower researchers to confidently investigate the biological activities of pangamic acid, knowing their results are built on a foundation of chemical stability and analytical rigor.

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